

An In-depth Technical Guide to the Physicochemical Properties of Manganese Sulfate Monohydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Manganese sulfate

Cat. No.: B157989

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **manganese sulfate** monohydrate ($\text{MnSO}_4 \cdot \text{H}_2\text{O}$). The information is curated for professionals in research, scientific analysis, and drug development, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

General and Chemical Properties

Manganese (II) sulfate monohydrate is an inorganic compound with the formula $\text{MnSO}_4 \cdot \text{H}_2\text{O}$.^[1] It is the most common hydrated form of **manganese sulfate** and serves as a crucial precursor to manganese metal and other chemical compounds.^{[2][3]} This pale pink, odorless, and slightly efflorescent crystalline solid is a commercially significant manganese salt.^{[1][2][4][5][6]} In the pharmaceutical and nutritional sectors, it is utilized as a nutraceutical and a source of the essential trace element manganese.^{[5][7]}

Quantitative Physicochemical Data

The following tables summarize the key quantitative properties of **manganese sulfate** monohydrate for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source
Chemical Formula	MnSO ₄ ·H ₂ O	[1][2]
Molar Mass	169.02 g/mol	[2][4][8]
Appearance	Pale pink or white to pale red, odorless, slightly efflorescent crystals or powder.[1][2][4][5][9]	
Density	2.95 g/cm ³	[1][2][8][10]
Bulk Density	1.20 – 1.40 g/cm ³	[11]
Melting Point	Decomposes upon heating. The apparent melting point is due to the loss of crystal water.[10]	
Refractive Index	1.632	[12]
Crystal System	Monoclinic	[1][2][12]

Table 2: Solubility and Solution Properties

Property	Value	Conditions	Source
Solubility in Water	76.2 g/100 mL	Freely soluble	[2][4]
77 mg/mL	Yields a clear, light pink solution	[13]	
52 g/100 mL	5 °C	[2][8]	
70 g/100 mL	70 °C	[2][8]	
Solubility in other solvents	Insoluble in ethanol and ether.[2][3][8] Very slightly soluble in methanol.[2][14]		
pH of Aqueous Solution	3.0 - 3.5	50 g/L solution at 20 °C	[15][16]
3.7	5% solution	[4][5]	
4.0 - 6.5	10% solution	[11]	

Table 3: Thermal Properties and Stability

Property	Value/Observation	Source
Thermal Decomposition	Begins to lose crystal water above 200 °C.[15]	
	Dehydrates to anhydrous salt at approximately 280 °C.[12]	
	[15]	
	Anhydrous salt melts at 710 °C and decomposes at 850 °C.[1]	
	[8][14]	
	Decomposition on heating produces toxic sulfur oxides and manganese oxides.[2][10]	
	[17]	
Stability	Stable under ordinary conditions of use and storage.	
	[9]	
	Hygroscopic; absorbs moisture from the air.[6][10][18]	

Crystal and Molecular Structure

The crystal structure of **manganese sulfate** monohydrate ($\text{MnSO}_4 \cdot \text{H}_2\text{O}$) has been determined by X-ray crystallography.[1][2] It belongs to the monoclinic crystal system.[1][2][12] In the structure, the manganese(II) ion is coordinated by six oxygen atoms (O_6 coordination sphere). This coordination is provided by four separate sulfate groups and a pair of mutually trans bridging water (aquo) ligands.[1]

Experimental Protocols

This section details the methodologies for key experiments used to verify the identity, purity, and quality of **manganese sulfate** monohydrate, primarily based on pharmacopeial standards.

Assay (Complexometric Titration)

This method determines the percentage of $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ in a sample.

- Principle: Manganese (II) ions are titrated with a standard solution of ethylenediaminetetraacetic acid (EDTA) at an alkaline pH. Eriochrome Black T is used as an indicator, which forms a wine-red complex with Mn^{2+} . At the endpoint, the EDTA has complexed all the Mn^{2+} , and the indicator reverts to its free blue color. Ascorbic acid is added to prevent the oxidation of Mn^{2+} .
- Procedure:
 - Accurately weigh approximately 0.35 g to 0.7 g of **Manganese Sulfate Monohydrate**.[\[19\]](#)[\[20\]](#)
 - Transfer the sample to a 500 mL beaker and dissolve it in 200 mL of water.[\[19\]](#)[\[20\]](#)
 - Add approximately 10 mg of ascorbic acid.[\[20\]](#)
 - From a burette, add about 25-30 mL of a standardized 0.05 M or 0.1 M EDTA volumetric solution.[\[19\]](#)[\[20\]](#)
 - Add 10 mL of an ammonia-ammonium chloride buffer (pH 10).[\[19\]](#)[\[20\]](#)
 - Add approximately 50-150 mg of Eriochrome Black T indicator mixture.[\[19\]](#)[\[20\]](#)
 - Continue the titration with the EDTA volumetric solution until the color changes from reddish-violet to a clear blue endpoint.[\[19\]](#)[\[20\]](#)
- Calculation: Each mL of 0.05 M EDTA is equivalent to 8.451 mg of $\text{MnSO}_4 \cdot \text{H}_2\text{O}$.[\[20\]](#) The percentage of $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ is calculated based on the sample weight and the volume of EDTA solution consumed.[\[19\]](#)

Loss on Ignition

This gravimetric method determines the water content, corresponding to the water of hydration.

- Principle: The sample is heated at a specified temperature until all the water of hydration has evaporated. The weight loss corresponds to the water content.

- Procedure:
 - Accurately weigh approximately 2 g of the sample in a suitable tared crucible.
 - Ignite the sample at a temperature between 400-500 °C.[19][20]
 - Heat until a constant weight is achieved.
 - Cool in a desiccator and re-weigh.
- Calculation: The percentage weight loss is calculated. For USP grade, the loss should be between 10.0% and 13.0%.[20]

Substances Reducing Permanganate

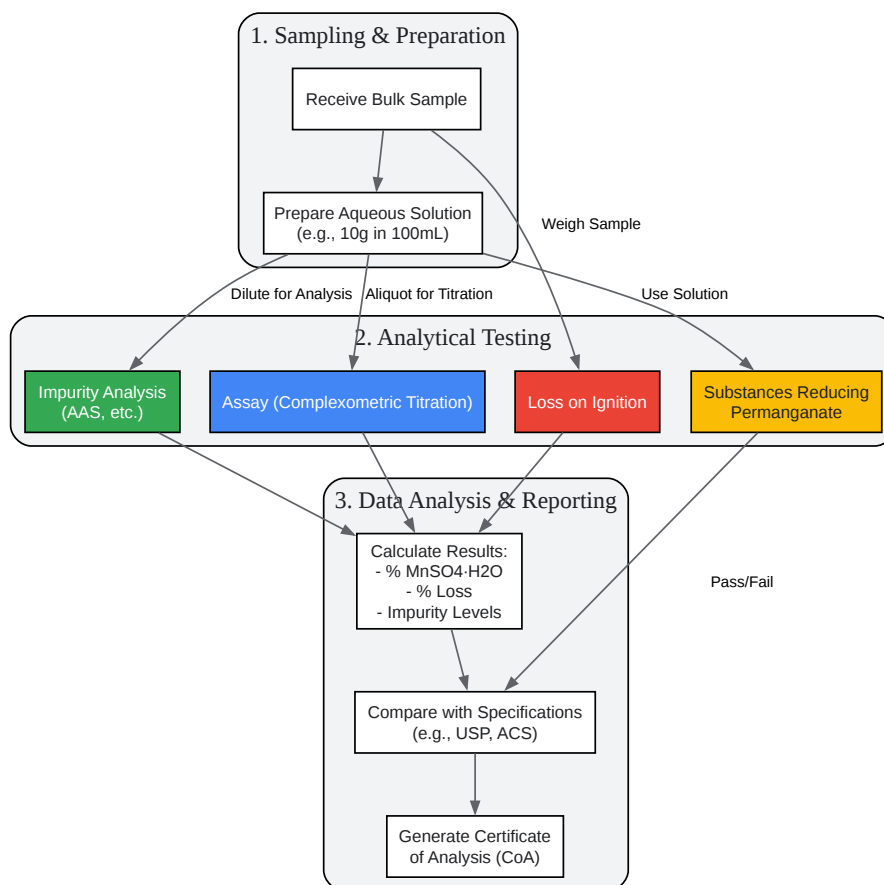
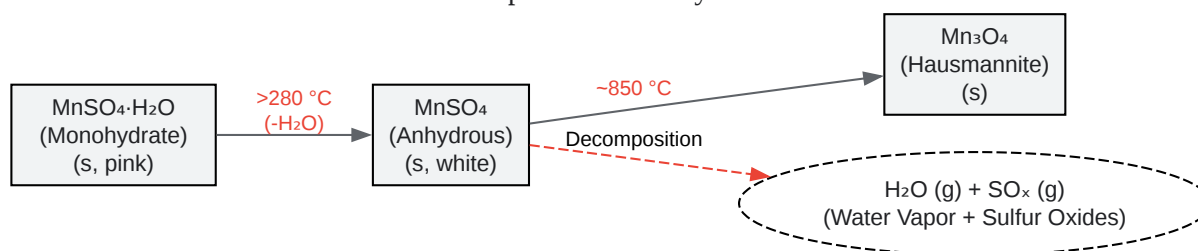
This test identifies the presence of oxidizable impurities.

- Principle: A solution of the sample is treated with a known amount of potassium permanganate (KMnO_4). If reducing substances are present, they will react with the permanganate, causing its characteristic pink color to fade or disappear.
- Procedure:
 - Dissolve 7.5 g of the sample in 200 mL of water.[19]
 - Add 3 mL of sulfuric acid and 3 mL of phosphoric acid to the solution.[19]
 - Add 0.10 mL of 0.1 N potassium permanganate volumetric solution.[19]
 - Allow the solution to stand for 1 minute.
- Interpretation: The pink color of the permanganate should not be entirely discharged, indicating a low level of reducing impurities.[19]

Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key workflows and processes related to **manganese sulfate** monohydrate.

Quality Control Workflow for Manganese Sulfate Monohydrate

Thermal Decomposition Pathway of MnSO₄·H₂O[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Manganese(II) sulfate - Wikipedia [en.wikipedia.org]
- 2. MANGANE SULPHATE MONOHYDRATE - Ataman Kimya [atamanchemicals.com]
- 3. neutronco.com [neutronco.com]
- 4. Manganese sulfate monohydrate | $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ | CID 177577 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Manganese sulfate monohydrate | 10034-96-5 [chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. jostchemical.com [jostchemical.com]
- 8. Manganese(II) sulfate - Sciencemadness Wiki [sciencemadness.org]
- 9. lewisu.edu [lewisu.edu]
- 10. ICSC 0290 - MANGANESE SULPHATE MONOHYDRATE [inchem.org]
- 11. wintersunchemical.com [wintersunchemical.com]
- 12. Manganese(II) sulfate - Crystal growing [en.crystals.info]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. Manganese(II) Sulfate Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 15. What is the pH of manganese sulfate monohydrate generally CAS 10034-96-5 [fr.volkskychem.com]
- 16. merckmillipore.com [merckmillipore.com]
- 17. ICSC 0290 - MANGANESE SULPHATE MONOHYDRATE [chemicalsafety.ilo.org]
- 18. Manganese sulfate monohydrate CAS#: 10034-96-5 [m.chemicalbook.com]
- 19. pubs.acs.org [pubs.acs.org]
- 20. pharmacopeia.cn [pharmacopeia.cn]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Manganese Sulfate Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157989#physicochemical-properties-of-manganese-sulfate-monohydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com